

Proper Disposal Procedures for Antibacterial Agent 198

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Compound of Interest		
Compound Name:	Antibacterial agent 198	
Cat. No.:	B12370176	Get Quote

For the attention of: Researchers, scientists, and drug development professionals.

This document provides essential safety, operational, and disposal guidance for **Antibacterial Agent 198**, identified as Antibacterial Agent 31 (CAS No. 2719842-14-3). Adherence to these procedures is critical to ensure personnel safety and environmental protection.

Essential Safety and Handling Information

Antibacterial Agent 31 is classified as harmful if swallowed and is very toxic to aquatic life with long-lasting effects.[1] Proper handling and storage are paramount to minimize risks.

Handling:

- Avoid contact with skin and eyes.[1]
- Do not inhale dust or aerosols.[1]
- Work in a well-ventilated area, preferably with exhaust ventilation.
- Wash hands and any exposed skin thoroughly after handling.[1]
- Do not eat, drink, or smoke in areas where the agent is handled or stored.

Storage:



- Keep containers tightly sealed.[1]
- Store in a cool, well-ventilated area away from direct sunlight and ignition sources.[1]
- Recommended storage temperatures are -20°C for the powder form and -80°C when in solvent.[1]

In Case of Accidental Release:

- Use personal protective equipment (PPE), including gloves, lab coat, and eye protection.[1]
- Prevent the substance from entering drains or water courses.[1]
- For spills, absorb solutions with a liquid-binding material like diatomite.[1]
- Decontaminate affected surfaces by scrubbing with alcohol.[1]
- Dispose of all contaminated materials as hazardous waste according to the procedures outlined below.[1]

Data Presentation: Properties and Hazards



Property	Value/Information	Source
Chemical Name	Antibacterial agent 31	[1]
CAS Number	2719842-14-3	[1]
Molecular Formula	C13H12Cl2N2O3S	[1]
Molecular Weight	347.22	[1]
GHS Hazard Class	Acute toxicity, Oral (Category 4)	[1]
Acute aquatic toxicity (Category 1)	[1]	
Chronic aquatic toxicity (Category 1)	[1]	_
Hazard Statements	H302: Harmful if swallowed.	[1]
H410: Very toxic to aquatic life with long lasting effects.	[1]	

Experimental Protocols: Disposal Procedures

The following step-by-step procedures are based on the Material Safety Data Sheet (MSDS) and general best practices for the disposal of organochlorine and sulfonamide-containing compounds.

- 1. Waste Segregation and Collection:
- Solid Waste: Collect all solid waste contaminated with Antibacterial Agent 31 (e.g., gloves, absorbent materials, empty containers) in a designated, clearly labeled, and sealed hazardous waste container.
- Liquid Waste: Collect all liquid waste containing Antibacterial Agent 31 (e.g., unused solutions, reaction mixtures) in a separate, sealed, and clearly labeled hazardous waste container. Do not mix with other chemical waste streams unless compatibility has been confirmed.







• Sharps: Any sharps (e.g., needles, pipette tips) contaminated with the agent must be placed in a puncture-resistant sharps container that is also labeled as hazardous chemical waste.

2. Decontamination of Labware:

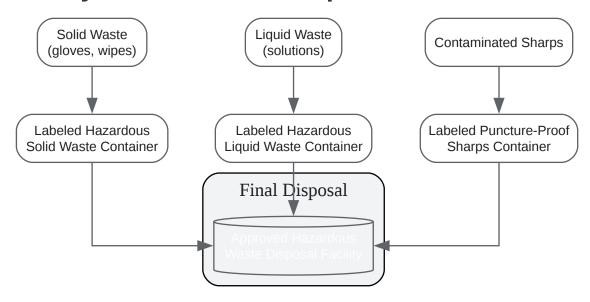
- Reusable labware should be decontaminated.
- The first rinse of any container that held the antibacterial agent must be collected as hazardous waste.
- For containers of highly toxic chemicals, the first three rinses must be collected as hazardous waste.
- 3. Inactivation (where applicable and feasible):
- Note: Specific inactivation protocols for Antibacterial Agent 31 are not readily available. The chemical structure, containing organochlorine and sulfonamide-like moieties, suggests persistence.
- General methods for the degradation of related compounds include advanced oxidation
 processes or bioremediation by specific microbial strains like Pseudomonas for
 sulfonamides. However, these are not standard laboratory procedures and should only be
 attempted by qualified personnel with appropriate equipment and validation.
- Standard practice is to not attempt inactivation in the lab without a validated protocol and to dispose of the active compound as hazardous waste.

4. Final Disposal:

- All collected waste must be disposed of through an approved and licensed hazardous waste disposal facility.[1]
- Under no circumstances should this agent or its containers be disposed of in general trash or flushed down the drain. The high aquatic toxicity necessitates strict adherence to this rule.[1]
- Follow all institutional, local, and national regulations for hazardous waste disposal.



Mandatory Visualization: Disposal Workflow



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Caption: Workflow for the proper disposal of Antibacterial Agent 198.

Signaling Pathway and Mechanism of Action

Currently, the specific molecular mechanism of action and the signaling pathway affected by Antibacterial Agent 31 (CAS No. 2719842-14-3) are not documented in publicly available scientific literature. While its activity against rice bacterial leaf streak is noted, the precise biological target within the bacteria remains to be elucidated. General mechanisms for related chemical classes, such as sulfonamides interfering with folate synthesis, are known, but a direct correlation to this specific agent cannot be made without further research. Therefore, a diagram of its signaling pathway cannot be provided at this time.

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References







- 1. Biodegradation of sulfonamide antibiotics in sludge PubMed [pubmed.ncbi.nlm.nih.gov]
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